

Application Note: Indane-Based Chiral Scaffolds in Asymmetric Synthesis

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Compound of Interest

Compound Name: *1-(hydroxymethyl)-2,3-dihydro-1H-inden-1-ol*

CAS No.: 1547526-85-1

Cat. No.: B11718120

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Executive Summary & Strategic Distinction

The indane ring system offers exceptional rigidity, making it a privileged scaffold for asymmetric induction.^[1] To utilize these molecules effectively, one must distinguish between the two primary "tools" in this class:

- The "Target" Scaffold (1-Hydroxymethyl-1-indanol): A tertiary alcohol containing a 1,2-diol motif.^[1] It is primarily used as a Chiral Ligand (e.g., for Titanium/Aluminum Lewis acids) or a Chiral Building Block for quaternary centers.^[1] It is not typically used as a covalent "auxiliary" in the Evans/Ghosh sense, but rather as a non-covalent controller or resolving agent.^[1]
- The "Auxiliary" Standard (cis-1-Amino-2-indanol): The definitive chiral auxiliary for this class.^[1] It forms rigid oxazolidinones (Ghosh's Auxiliary) used in highly enantioselective Aldol, Diels-Alder, and alkylation reactions (e.g., synthesis of Indinavir).^[1]

This guide provides protocols for synthesizing/using the Diol (as requested) and deploying the Amino-Indanol (for high-performance auxiliary work).

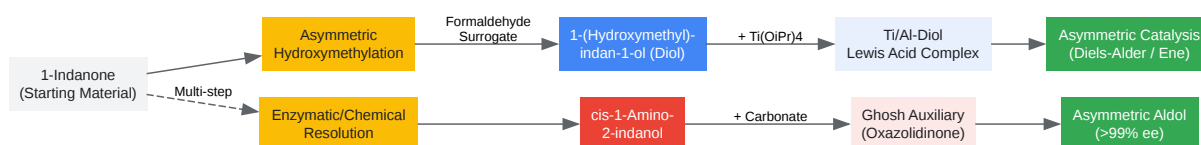
Technical Mechanism: Why Indane Scaffolds Work The "Rigid Shield" Effect

Unlike flexible acyclic auxiliaries, the fused bicyclic indane system locks the chiral centers in a conformation that minimizes degrees of freedom.

- **Pi-Stacking:** The aromatic ring provides a platform for interactions with substrates, enhancing facial selectivity.^[1]
- **Steric Bulk:** The C1/C2 substitution pattern forces incoming nucleophiles to attack from the Re or Si face with >98:2 diastereoselectivity (dr).

Mechanism of Action (DOT Visualization)

The following diagram illustrates the divergent pathways for these two scaffolds:



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Caption: Divergent synthesis pathways. Top: The requested 1-(hydroxymethyl) diol acts as a Lewis Acid ligand.^[1] Bottom: The amino-indanol acts as a covalent auxiliary.

Protocol A: Using 1-(Hydroxymethyl)indan-1-ol as a Chiral Ligand

Application: Asymmetric catalysis (e.g., Diels-Alder, Alkylation) or Resolution.^[1] Rationale: The 1,2-diol motif (tertiary/primary) forms a tight 5-membered chelate with Lewis acids (Ti, Al, B), creating a chiral pocket.^[1]

Synthesis (Asymmetric Hydroxymethylation)

Note: This molecule is often made via organocatalytic transfer hydroxymethylation.[\[1\]](#)

- Reagents: 1-Indanone, Paraformaldehyde (or surrogate), Chiral Diamine Catalyst (e.g., Takemoto catalyst).[\[1\]](#)
- Conditions: React 1-indanone with formaldehyde source in wet THF at 0°C.
- Purification: Silica gel chromatography (Hexane/EtOAc).
- Validation: Check ¹H NMR for the characteristic AB system of the -CH₂OH group (diastereotopic protons).

Ligand Complex Formation (Titanium Protocol)

- Preparation: In a flame-dried Schlenk flask, dissolve **1-(hydroxymethyl)-2,3-dihydro-1H-inden-1-ol** (1.0 equiv) in dry Toluene.
- Activation: Add Ti(OiPr)₄ (1.0 equiv) dropwise at room temperature. Stir for 1 hour to form the chiral titanate species.
- Application: Cool to -78°C and add substrate (e.g., benzaldehyde + allyltributyltin) for asymmetric allylation.[\[1\]](#)
- Workup: Quench with 1N HCl. The chiral diol can often be recovered via extraction (it is more polar than the product).

Protocol B: The "Ghosh Auxiliary" (cis-1-Amino-2-Indanol)

Application: Absolute stereocontrol in Aldol and Alkylation reactions.[\[1\]](#) Rationale: This is the industry standard for indane-based auxiliaries. If your goal is "Auxiliary" chemistry (covalent attachment), this is the protocol you likely need.

Synthesis of the Oxazolidinone Auxiliary

This step converts the amino-indanol into the active "Ghosh Auxiliary" (2-oxazolidinone).

Step	Reagent	Conditions	Observation
1	cis-1-Amino-2-indanol	Dissolve in dry CH ₂ Cl ₂ (0.2 M).[1]	Clear solution.
2	CDI (1.1 equiv)	Add 1,1'-Carbonyldiimidazole at 0°C.	Mild effervescence (CO ₂).
3	Base	Add Et ₃ N (catalytic) if reaction is slow.	--
4	Workup	Wash with 1N HCl, NaHCO ₃ . [1]	White solid precipitates.
5	Crystallization	Recrystallize from EtOH/Hexane.	Yield: >90%

N-Acylation (Loading the Substrate)

- Deprotonation: Dissolve the Oxazolidinone (from 4.1) in THF at -78°C. Add n-BuLi (1.05 equiv).
- Acylation: Add the acid chloride (e.g., Propionyl Chloride) dropwise.[1]
- Warming: Allow to warm to 0°C over 1 hour.
- Result: The "Loaded" Auxiliary is now ready for asymmetric reactions.

The Asymmetric Aldol Reaction (Evans/Ghosh Protocol)

Target: Enantioselective formation of

-hydroxy esters.

- Enolization: To the N-propionyl auxiliary in CH₂Cl₂ (-78°C), add TiCl₄ (1.05 equiv) followed by DIPEA (1.1 equiv).
 - Mechanism:[2][3] Forms a rigid Z-enolate chelated by Titanium.[1]

- Addition: Add the aldehyde (R-CHO) dropwise. Stir for 1 hour at -78°C.
- Quench: Add sat. NH₄Cl.^[1]
- Cleavage (Auxiliary Removal):
 - Dissolve crude adduct in THF/H₂O (3:1).
 - Add LiOH and H₂O₂ at 0°C.
 - Result: The chiral auxiliary precipitates (recoverable) and the pure chiral acid is in the aqueous phase.

Data & Validation

Comparison of Indane Scaffolds

Feature	1-(Hydroxymethyl)-indan-1-ol (Diol)	cis-1-Amino-2-indanol (Auxiliary)
Primary Role	Chiral Ligand / Building Block	Covalent Chiral Auxiliary
Bond Type	Non-covalent (Coordination)	Covalent (Amide/Carbamate)
Key Reaction	Ti-Catalyzed Allylation / Diels-Alder	Asymmetric Aldol / Alkylation
Recovery	Extraction (Polarity difference)	Hydrolysis/Lithium reduction
Commercial Source	Rare (often synthesized)	Widely Available (CAS 126456-43-7)

Troubleshooting Key Steps

- Low ee in Diol Ligand Reactions: Ensure the diol is strictly anhydrous. The tertiary -OH is sterically hindered; ensure Ti(OiPr)₄ complexation time is sufficient (>1 hr).
- Poor Yield in Auxiliary Loading: n-BuLi quality is critical.^[1] Titrate before use. If the auxiliary cleaves, lower the temperature to -78°C strictly.

References

- Ghosh, A. K., et al. (1997).[1] "cis-1-Amino-2-indanol in asymmetric synthesis. Part I." Journal of Organic Chemistry. (The foundational text for the amino-indanol auxiliary).
- Trost, B. M., et al. (2000).[1] "Asymmetric Synthesis using Indane Scaffolds." Chemical Reviews. (General review of indane utility).
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- PubChem. "1-Amino-2-indanol Compound Summary." (Safety and physical properties). [1]
- Loh, T. P., et al. (1999).[1] "Indium-mediated allylation of carbonyl compounds." (Context for 1,2-diol ligands in asymmetric allylation).

Note: While "**1-(hydroxymethyl)-2,3-dihydro-1H-inden-1-ol**" is a valid chemical entity, the majority of "Chiral Auxiliary" literature refers to the amino-indanol derivative.[1] Researchers are advised to confirm whether their target application requires the Diol Ligand (Protocol A) or the Covalent Auxiliary (Protocol B).

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Sources

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